A Comparative Guide to the Structure-Activity Relationship of Pyrazole-4-Carbaldehyde Derivatives

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Compound of Interest

Compound Name:	*1-Phenyl-1H-pyrazole-4-carbaldehyde*
CAS No.:	*54605-72-0*
Cat. No.:	*B031642*

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Introduction: The Pyrazole-4-Carbaldehyde Scaffold as a Privileged Motif in Drug Discovery

The pyrazole ring, a five-membered heterocycle with two adjacent nitrogen atoms, is recognized in medicinal chemistry as a "privileged scaffold."[1][2] This designation stems from its presence in numerous FDA-approved drugs and its ability to interact with a wide array of biological targets, often conferring favorable pharmacokinetic properties.[3][4] Within this class, pyrazole-4-carbaldehyde derivatives serve as exceptionally versatile building blocks.[2][5] The aldehyde functional group at the C4 position is a reactive handle, enabling a diverse range of chemical modifications, most notably through reactions like reductive amination and condensation, to generate extensive libraries of bioactive compounds.[2][6] These derivatives have demonstrated a broad spectrum of pharmacological activities, including potent anticancer, anti-inflammatory, antimicrobial, and antifungal properties, making them a focal point of intensive research in drug development.[1][7][8]

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This guide provides an in-depth comparison of pyrazole-4-carbaldehyde derivatives, focusing on the critical relationship between their chemical structure and biological activity. We will dissect the impact of various substitutions on the pyrazole core, analyze their performance against key biological targets with supporting experimental data, and provide validated protocols for their synthesis and evaluation.

Core Synthesis: The Vilsmeier-Haack Reaction as the Gateway to Pyrazole-4-Carbaldehydes

The predominant and most efficient method for constructing the pyrazole-4-carbaldehyde core is the Vilsmeier-Haack reaction.[6][9][10][11] This reaction utilizes a Vilsmeier reagent (typically formed from phosphorus oxychloride and dimethylformamide) to achieve a double formylation and cyclization of hydrazones, which are readily prepared from ketones and hydrazines.[6][10] The reliability of this transformation is crucial as it provides the foundational scaffold upon which all subsequent derivatization and SAR exploration is built.

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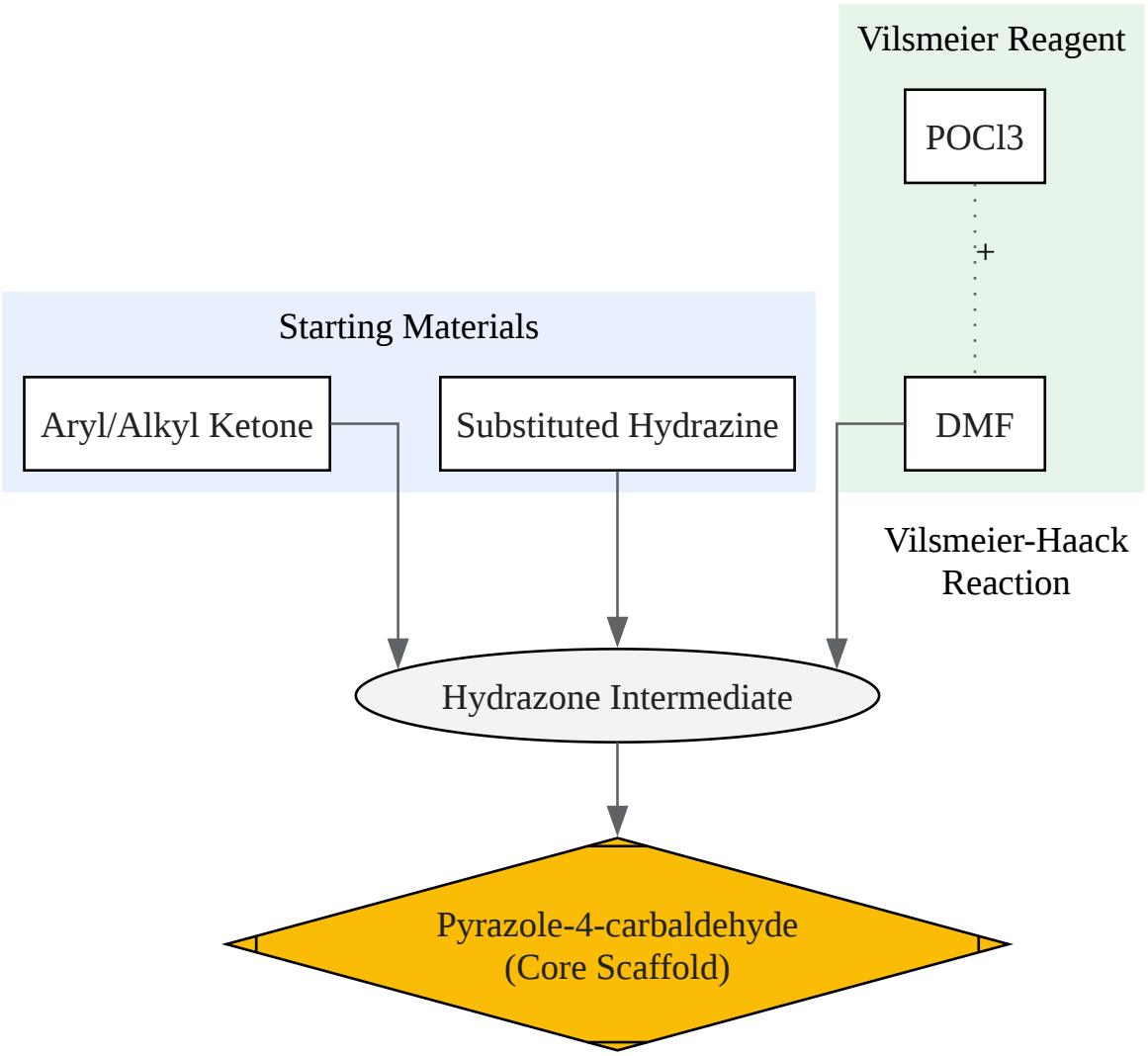

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Caption: Generalized workflow for the Vilsmeier-Haack synthesis of pyrazole-4-carbaldehydes.

Structure-Activity Relationship (SAR) Analysis Across Key Biological Targets

The true therapeutic potential of the pyrazole-4-carbaldehyde scaffold is unlocked through strategic modifications at the N1, C3, C5, and the C4-aldehyde positions. The following sections compare the SAR of derivatives across major therapeutic areas.

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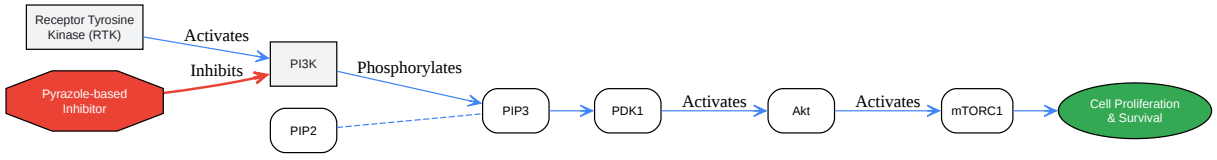
A. Anticancer Activity: Precision Targeting of Oncogenic Kinase Pathways

Kinases are critical regulators of cellular processes, and their dysregulation is a hallmark of many cancers, making them prime therapeutic targets.[2][7] Pyrazole derivatives have emerged as potent kinase inhibitors, and the pyrazole-4-carbaldehyde scaffold is instrumental in developing agents that target pathways like PI3K/Akt/mTOR and receptor tyrosine kinases such as EGFR and VEGFR.[2][8][12]

The PI3K/Akt/mTOR pathway is a central signaling cascade that governs cell proliferation, survival, and metabolism; its aberrant activation is common in cancer.[2] Pyrazole-based derivatives have been designed to block the ATP-binding site of PI3K, halting the downstream signaling cascade.



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Caption: The PI3K/Akt/mTOR signaling pathway and the inhibitory action of pyrazole-based agents.

SAR Insights & Comparative Data:

Structure-activity relationship studies reveal that substitutions on the pyrazole ring are critical for potent PI3K inhibition. A notable study by Thangarasu et al. synthesized a series of pyrazole carbaldehyde derivatives and evaluated their anti-breast cancer activities.[7]

- Key Finding: Compound 43 from this series was identified as a highly potent PI3K inhibitor. It demonstrated superior cytotoxicity against the MCF-7 breast cancer cell line compared to the standard drug doxorubicin.[7]

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- Structural Impact: The specific combination of substituents on compound 43 (which would be detailed in the original paper) is responsible for its high affinity for the PI3K active site. The pyrazole core acts as a stable scaffold, positioning these key interacting groups optimally within the ATP-binding pocket.

Compound	Target	IC50 (μM) vs. MCF-7 Cells	Source
Compound 43	PI3K	0.25	[7]
Doxorubicin	Topo II	0.95	[7]

Epidermal Growth Factor Receptor (EGFR) and Vascular Endothelial Growth Factor Receptor (VEGFR) are key drivers of tumor growth and angiogenesis.[2][7] Pyrazole derivatives, particularly fused systems like pyrazolo[3,4-d]pyrimidines derived from pyrazole precursors, have shown potent dual inhibitory activity.[7][13]

SAR Insights:

- Electron-Withdrawing Groups: The presence of electron-withdrawing groups on the phenyl rings attached to the pyrazole scaffold often enhances anticancer and antiangiogenic activity.[7]
- Hydrophilic Linkers: Linking an aryl or heteroaryl moiety to the core structure via a hydrophilic linker has been shown to significantly improve anticancer potency.[7]
- Fused Ring Systems: The fusion of a pyrimidine ring to the pyrazole core, as seen in pyrazolo[3,4-d]pyrimidines, creates a structure that mimics the natural purine bases, enhancing its ability to compete with ATP in the kinase domain. Aromatic substitutions at the N5 position of this fused system are particularly favorable for activity.[13]

B. Anti-inflammatory Activity: Selective COX-2 Inhibition

Chronic inflammation is linked to numerous diseases, and non-steroidal anti-inflammatory drugs (NSAIDs) are a cornerstone of treatment. Many NSAIDs work by inhibiting cyclooxygenase (COX) enzymes. The goal of modern anti-inflammatory drug design is to selectively inhibit COX-2, which is involved in inflammation, while sparing COX-1, which has

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essential housekeeping functions.[14] Pyrazole derivatives, most famously Celecoxib, are a well-established class of COX-2 inhibitors.

SAR Insights:

- Aryl Substituents: For 1,3-diaryl-1H-pyrazole-4-carbaldehydes, the nature and position of substituents on the phenyl rings at N1 and C3 are critical for both potency and selectivity.[1][15]
- Para-Substitution: A para-substituted phenyl ring at the N1 position is often beneficial for activity. A series of 1-(4-substitutedphenyl)-3-phenyl-1H-pyrazole-4-carbaldehydes were synthesized and evaluated, with specific substitutions at this para position leading to maximal anti-inflammatory and analgesic effects.[1][15] The C4-carbaldehyde group provides a point for further modification to fine-tune these properties.

C. Antimicrobial and Antifungal Activity

The rise of drug-resistant pathogens necessitates the development of novel antimicrobial and antifungal agents. Pyrazole-4-carbaldehyde derivatives have shown significant promise in this area.[9][16]

SAR Insights (Antimicrobial):

A powerful strategy involves creating hybrid molecules. By reacting pyrazole-4-carbaldehyde with thiosemicarbazide and subsequently with phenacyl bromides, a series of pyrazolyl–thiazole derivatives were created.[17]

- Hydrophobicity and Sterics: The antimicrobial activity of these hybrids was strongly influenced by the substituent on the thiazole ring. Larger, hydrophobic groups, especially halogens (F, Cl, Br) at the para-position, significantly enhanced activity.[17] This is attributed to two factors: the increased overall hydrophobicity facilitates penetration of microbial cell membranes, and the steric bulk of the groups may promote a better fit within hydrophobic pockets of target microbial enzymes.[17]

SAR Insights (Antifungal):

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Many pyrazole-based fungicides function as succinate dehydrogenase (SDH) inhibitors, disrupting the fungal mitochondrial electron transport chain.[18] The carbaldehyde at C4 can be readily converted to a carboxamide, a key pharmacophore for SDH inhibitors.

- Carboxamide Moiety: A series of pyrazole-4-carboxamide derivatives were designed based on the structures of commercial fungicides. Several of these compounds, notably TM-2, exhibited fungicidal activity against corn rust that was 2-4 times higher than commercial standards like fluxapyroxad.[18]
- Target Interaction: Molecular docking simulations suggest that the efficacy of compound TM-2 stems from a hydrogen bond interaction with the TRP 173 residue of the target protein, succinate dehydrogenase.[18]

Compound	Target Organism	Activity	Source
TM-2	Corn Rust	2-4x higher than fluxapyroxad	[18]
7d (R=4-F)	Various Bacteria	Significant Activity	[17]
7e (R=4-Cl)	Various Bacteria	Significant Activity	[17]

Validated Experimental Protocols

To ensure reproducibility and scientific integrity, the following are detailed, self-validating protocols for the synthesis and evaluation of pyrazole-4-carbaldehyde derivatives.

Protocol 1: Synthesis of 1,3-Disubstituted-1H-pyrazole-4-carbaldehyde via Vilsmeier-Haack Reaction

This protocol is adapted from established methodologies for synthesizing the core scaffold.[10]

Materials:

- Appropriately substituted phenylhydrazone (1.0 eq)
- Anhydrous N,N-Dimethylformamide (DMF)

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- Phosphorus oxychloride (POCl3) (3.0 eq)
- Crushed ice
- Sodium bicarbonate solution (5% w/v)
- Ethyl acetate

Procedure:

- Vilsmeier Reagent Preparation: In a three-necked flask fitted with a dropping funnel and calcium chloride guard tube, place anhydrous DMF. Cool the flask in an ice-salt bath to 0-5°C.
- Add POCl3 (3.0 eq) dropwise to the cold DMF with constant stirring over 30 minutes. Maintain the temperature below 10°C. Stir for an additional 30 minutes to ensure complete formation of the Vilsmeier reagent.
- Reaction: To this reagent, add the starting phenylhydrazone (1.0 eq) portion-wise, ensuring the temperature does not exceed 40°C.
- After the addition is complete, transfer the reaction mixture to a pre-heated oil bath and heat at 80-90°C for 4-6 hours.
- Work-up: Cool the reaction mixture to room temperature and pour it slowly into a beaker containing crushed ice (~500g) with vigorous stirring.
- Neutralize the acidic solution by slowly adding 5% sodium bicarbonate solution until the pH is ~7-8. A solid product will precipitate.
- Purification: Filter the precipitated solid, wash thoroughly with water, and dry. Recrystallize the crude product from a suitable solvent (e.g., ethanol or ethyl acetate) to yield the pure 1,3-disubstituted-1H-pyrazole-4-carbaldehyde.
- Validation: Confirm the structure using ^{1}H-NMR, ^{13}C-NMR, and Mass Spectrometry. The presence of a singlet peak around δ 9.8-10.1 ppm in the ^{1}H-NMR spectrum is characteristic of the aldehyde proton.[10]

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Protocol 2: Derivatization via Reductive Amination

This protocol describes the conversion of the C4-aldehyde to a secondary or tertiary amine, a key step in building compound libraries.[2]

Materials:

- Pyrazole-4-carbaldehyde (1.0 eq)
- Selected primary or secondary amine (1.1 eq)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Sodium triacetoxyborohydride (NaBH(OAc)3) (1.5 eq)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate (MgSO4)

Procedure:

- Dissolve the pyrazole-4-carbaldehyde (1.0 eq) and the chosen amine (1.1 eq) in DCM in a round-bottom flask.
- Stir the mixture at room temperature for 1-2 hours to facilitate the formation of the intermediate imine. Monitor progress by Thin Layer Chromatography (TLC).
- Reduction: Once imine formation is evident, add sodium triacetoxyborohydride (1.5 eq) to the mixture in small portions. Causality Note: NaBH(OAc)3 is a mild and selective reducing agent ideal for reducing imines in the presence of other functional groups.
- Allow the reaction to stir at room temperature overnight.
- Quenching & Extraction: Quench the reaction by the slow addition of saturated sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer three times with DCM.

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- Combine the organic layers, wash with brine, dry over anhydrous MgSO4, and filter.
- Purification: Concentrate the filtrate under reduced pressure and purify the resulting residue by column chromatography on silica gel.
- Validation: Confirm the structure by NMR and Mass Spectrometry. The disappearance of the aldehyde proton signal and the appearance of new signals corresponding to the added amine moiety will confirm the reaction's success.

Protocol 3: In Vitro Anticancer Cytotoxicity (MTT Assay)

This protocol measures the ability of a compound to inhibit cancer cell proliferation.

Materials:

- Cancer cell line (e.g., MCF-7)
- Complete growth medium (e.g., DMEM with 10% FBS)
- Test compounds dissolved in DMSO (stock solution)
- MTT solution (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide), 5 mg/mL in PBS
- Solubilization buffer (e.g., DMSO or a solution of 20% SDS in 50% DMF)
- 96-well microtiter plates

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium. Incubate for 24 hours at 37°C and 5% CO2 to allow for cell attachment.
- Compound Treatment: Prepare serial dilutions of the test compounds in culture medium. Remove the old medium from the wells and add 100 µL of the diluted compound solutions. Include wells with untreated cells (negative control) and a vehicle control (DMSO).
- Incubate the plate for 48-72 hours at 37°C and 5% CO2.

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- MTT Addition: Add 20 µL of MTT solution to each well and incubate for another 3-4 hours. Causality Note: Viable cells with active mitochondrial dehydrogenases will reduce the yellow MTT to a purple formazan precipitate.
- Solubilization: Carefully remove the medium and add 150 µL of solubilization buffer to each well to dissolve the formazan crystals.
- Data Acquisition: Shake the plate for 15 minutes and measure the absorbance at 570 nm using a microplate reader.
- Analysis: Calculate the percentage of cell viability relative to the untreated control. Plot the viability against the compound concentration (log scale) and determine the IC50 value (the concentration required to inhibit cell growth by 50%) using non-linear regression analysis.

Conclusion and Future Outlook

The pyrazole-4-carbaldehyde scaffold is a remarkably fruitful starting point for the discovery of novel therapeutics. The structure-activity relationships discussed herein demonstrate that strategic and rational modifications to this core can yield highly potent and selective agents against a range of biological targets. The anticancer activity, particularly as kinase inhibitors, remains a highly promising avenue, with clear evidence that modulating substituents can fine-tune activity against specific enzymes like PI3K.[7] Similarly, its utility in generating potent anti-inflammatory and antimicrobial agents highlights its versatility.[16][17]

Future research should focus on developing multi-target inhibitors, which could be particularly effective in complex diseases like cancer.[7] Further exploration of novel substitutions and the use of computational tools for rational design will undoubtedly lead to the discovery of next-generation drug candidates derived from this privileged scaffold.

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